

Technical Support Center: GDC-0879 Solubility & Formulation Guide[1][2]

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Compound of Interest

Compound Name: GDC-0879

Cat. No.: B8803232

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Current Status: Active Support Topic Ticket ID: GDC-SOL-0879 Assigned Specialist: Senior Application Scientist, Formulation Chemistry Division[1][2]

Executive Summary

GDC-0879 is a potent, selective B-Raf

inhibitor.[1][2][3][4][5][6][7] While highly efficacious in specific mutational contexts, its utility is frequently compromised by poor aqueous solubility and sensitivity to moisture in organic stock solutions.[2] This guide addresses the "crashing out" (precipitation) phenomenon often observed during dilution into cell culture media and provides validated protocols for stable in vivo delivery.[2]

Part 1: Physicochemical Profile & Solubility Limits[1][2]

Before attempting formulation, verify your compound against these parameters. **GDC-0879** is a hydrophobic small molecule; treating it like a water-soluble salt will lead to experimental failure. [1][2]

Parameter	Specification	Critical Note
Molecular Weight	334.37 g/mol	
Appearance	White to light brown solid	Darkening may indicate oxidation or moisture uptake. [1][2]
Solubility (DMSO)	~50–66 mg/mL (150–200 mM)	Hygroscopic Sensitivity: High. [1][2] Moisture drastically reduces solubility.[1][2]
Solubility (Ethanol)	~5–7 mg/mL	Poor.[1][2] Not recommended for high-concentration stocks. [1][2][4]
Solubility (Water)	Insoluble	Do not attempt direct dissolution in aqueous buffers. [1][2]
pKa	~4.5 (Pyridine nitrogen)	Ionization is pH-dependent; solubility improves slightly at low pH but stability may decrease.[1][2]

Part 2: Stock Solution Management (The Foundation)

The "Anhydrous Rule" The most common cause of **GDC-0879** precipitation is not the final dilution, but the quality of the initial stock.[2] DMSO is hygroscopic (absorbs water from air).[1] [2] If your DMSO stock contains even 1-2% water, **GDC-0879** saturation drops non-linearly, leading to "micro-seeding" of crystals.[1][2]

Protocol: Preparation of 10 mM Stock

- Equilibrate: Allow the vial to reach room temperature before opening to prevent condensation.
- Solvent: Use fresh, anhydrous DMSO (sealed ampoules recommended).
- Dissolution: Add DMSO to the vial. Vortex for 30 seconds.[1][2]

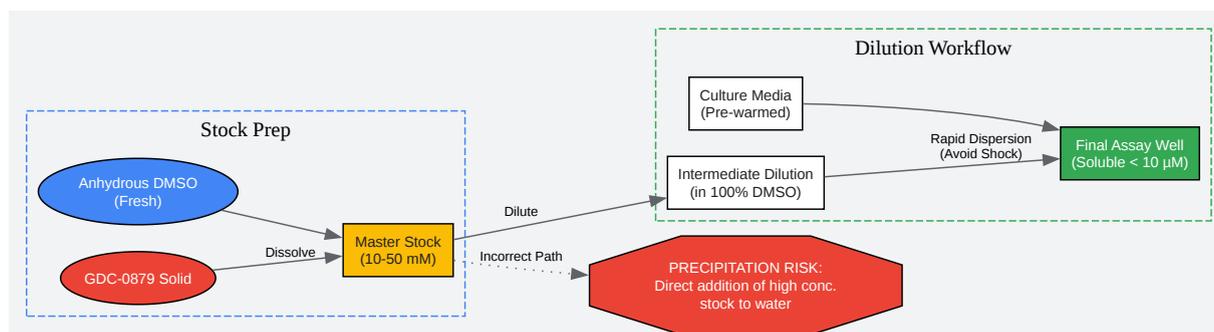
- Troubleshooting: If particulates remain, warm to 37°C for 5 minutes and sonicate (ultrasonic bath) for 60 seconds.
- Storage: Aliquot immediately into single-use light-protective vials. Store at -80°C (1 year) or -20°C (6 months).
 - Avoid: Repeated freeze-thaw cycles.[1][2]

Part 3: In Vitro (Cell Culture) Dilution Strategy

Directly adding high-concentration DMSO stock to media often causes immediate precipitation due to "solvent shock." [1][2]

The "Intermediate Step" Protocol To maintain solubility in media (typically <10 µM final concentration):

- Prepare a 1000x Concentrate: Dilute your main stock (e.g., 10 mM) down to a working stock (e.g., 1 mM) using 100% DMSO, not water/media.[2]
- Rapid Dispersion: Pipette the required volume of 1000x stock directly into the center of the media volume while swirling.
 - Do not pipette onto the side of the vessel (plastic surface effects can induce nucleation).[2]
- Limit: Keep final DMSO concentration ≤0.5% (v/v) to avoid vehicle toxicity masking the drug effect.



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Caption: Workflow for avoiding solvent shock. Note the intermediate dilution step remains in DMSO to prevent premature nucleation.

Part 4: In Vivo Formulation Architectures

For animal studies, you must choose between a Solution (for IV/IP, lower doses) or a Suspension (for Oral Gavage, higher doses).[1]

Option A: The "Clear Solution" (Complex Co-solvent System)

Best for: IV administration or low-dose IP (<10 mg/kg). Stability: Prepare fresh daily.[1][2] Use within 1 hour.

Formulation: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.

Critical Assembly Order (Do not deviate):

- Dissolve **GDC-0879** in DMSO (10% of final vol).[1][2][5] Ensure clarity.
- Add PEG300 (40% of final vol).[1][2][5] Vortex. The solution becomes viscous.[2]
- Add Tween-80 (5% of final vol).[1][2] Vortex.

- SLOWLY add Saline (45% of final vol) while vortexing.
 - Why? Adding saline directly to DMSO causes crashing.[1][2] PEG acts as a "bridge solvent."[1][2]

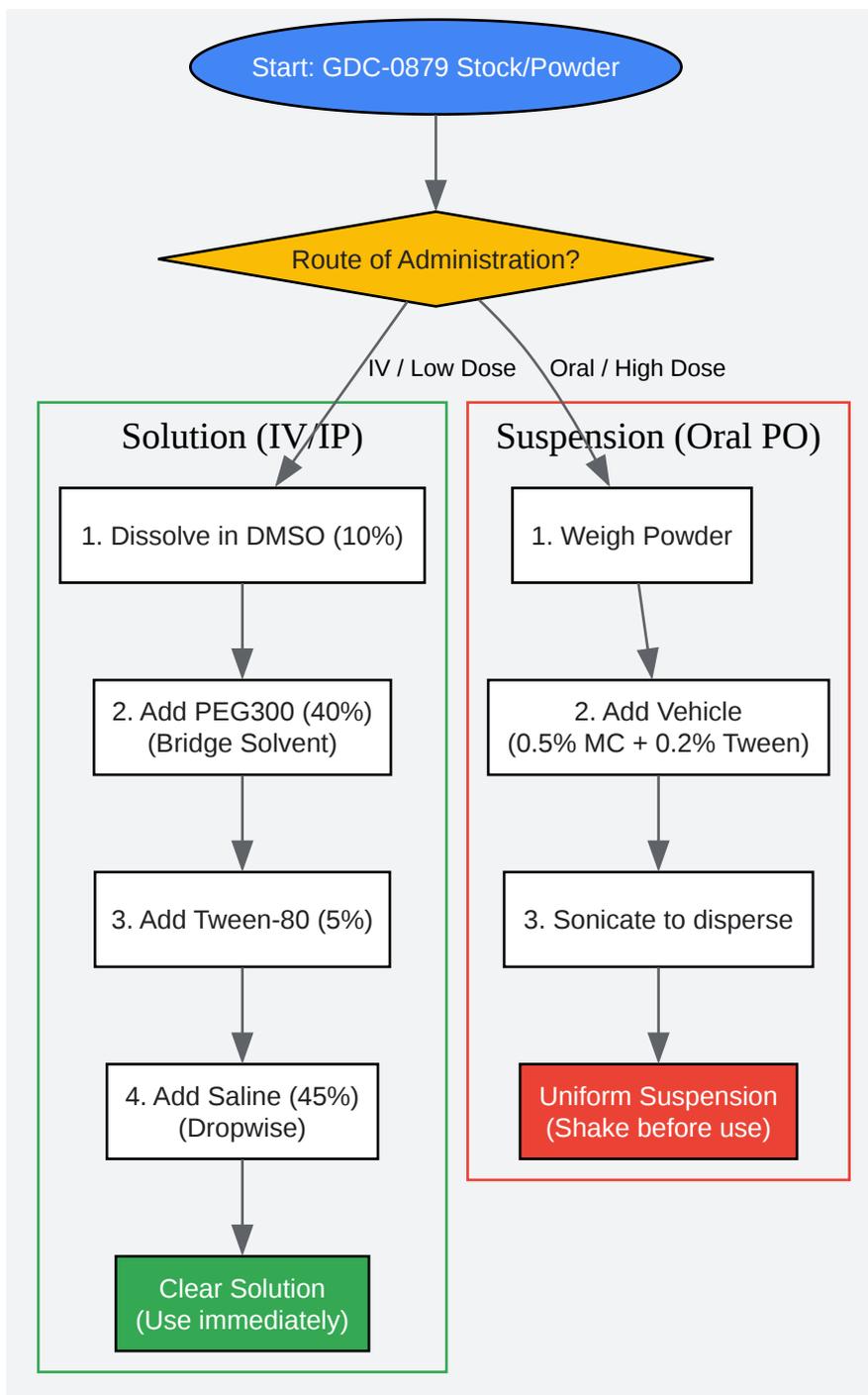
Option B: The "Homogeneous Suspension" (Standard Oral)

Best for: Oral Gavage (PO) at high doses (25–200 mg/kg). Stability: Stable for 24-48 hours at 4°C.[1][2]

Formulation: 0.5% Methylcellulose (or CMC-Na) + 0.2% Tween-80 in water.

Protocol:

- Weigh required **GDC-0879** powder.[1][2]
- Add a small volume of the vehicle (MC/Tween) to create a paste (wetting step).[1][2]
- Slowly add the remaining vehicle while sonicating to ensure a uniform suspension.[1][2]
- Note: This will look cloudy.[1][2] This is expected. Shake well before dosing.



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Caption: Decision tree for in vivo vehicle selection. The Solution path requires strict adherence to the addition order to prevent precipitation.

Part 5: Troubleshooting & FAQ

Q1: My stock solution has crystals at the bottom after thawing. Is it safe to use?

- A: No. The concentration is now unknown.[1][2]
- Fix: Warm the vial to 37°C and sonicate for 5–10 minutes. If crystals persist, the DMSO may have absorbed moisture.[2] Discard and prepare fresh using a new ampoule of anhydrous DMSO.

Q2: I see "oiling out" when I add the DMSO stock to my cell media.

- A: This occurs when the compound concentration exceeds the local solubility limit during mixing.[1][2]
- Fix: Use the "Intermediate Step" protocol (Part 3). Ensure you are swirling the media while adding the drug.[2] Do not exceed 0.5% DMSO final concentration.[1][2]

Q3: Can I use PBS instead of Saline for the solution formulation?

- A: Yes, but standard Saline (0.9% NaCl) is preferred for compatibility with PEG300.[2] Phosphate ions can sometimes promote precipitation in marginal solubility conditions ("salting out" effect).[1][2]

Q4: Why do I see toxicity in my wild-type BRAF control cells?

- A: This may be biological, not chemical.[1][2] **GDC-0879** is known to cause paradoxical activation of the MAPK pathway in cells with wild-type BRAF or RAS mutations [1, 2].[1][2] Ensure your toxicity controls account for this mechanism, or you may misinterpret it as vehicle toxicity.[2]

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